

# An In-depth Technical Guide to N-Propylphthalimide

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## Compound of Interest

Compound Name: **N-Propylphthalimide**

Cat. No.: **B1294304**

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This guide provides a comprehensive overview of **N-Propylphthalimide**, a chemical compound of interest to researchers, scientists, and professionals in drug development. It details its chemical identity, properties, and relevant experimental procedures.

## Chemical Identity and Nomenclature

The compound commonly known as **N-Propylphthalimide** is systematically named under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: 2-propylisoindole-1,3-dione[1]

Synonyms:

- **N-Propylphthalimide**[1][2]
- 2-Propylisoindoline-1,3-dione[2][3]
- 1H-Isoindole-1,3(2H)-dione, 2-propyl-[1][4][5]
- N-Propyl-1,3-dihydro-1,3-dioxoisoindole[2]

CAS Registry Number: 5323-50-2[1][2][3][4][5]

## Physicochemical Properties

A summary of the key quantitative data for **N-Propylphthalimide** is presented in the table below, facilitating easy comparison of its physical and chemical properties.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	189.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white powder	<a href="#">[2]</a>
Purity	≥ 98% (By HPLC)	<a href="#">[2]</a>

## Experimental Protocols

The synthesis of phthalimide derivatives, such as **N-Propylphthalimide**, is a fundamental process in organic chemistry, often serving as a key step in the preparation of more complex molecules. A general and widely utilized method for the synthesis of N-substituted phthalimides is the reaction of phthalic anhydride with a primary amine.

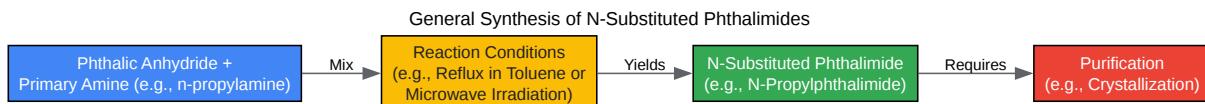
Synthesis of 2-(3-(dimethylamino)propyl)isoindoline-1,3-dione:

A relevant synthetic procedure is described for a similar compound, 2-(3-(dimethylamino)propyl)isoindoline-1,3-dione, which can be adapted for **N-Propylphthalimide**. This involves the reaction of phthalic acid anhydride with N,N-dimethylpropan-1-amine. The reactants are typically refluxed in a suitable solvent, such as toluene, with the use of a water separator to remove the water formed during the reaction, driving the equilibrium towards the product.[\[6\]](#) An alternative, modern approach utilizes microwave enhancement, which has been shown to increase the reaction yield from 60% to 85-91% and significantly reduce the reaction time.[\[6\]](#)

To synthesize **N-Propylphthalimide**, one would react phthalic anhydride with n-propylamine.

## Logical Relationship of Synthesis

The following diagram illustrates the logical workflow for the synthesis of an N-substituted phthalimide, a class of compounds to which **N-Propylphthalimide** belongs.



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Caption: General workflow for the synthesis of N-substituted phthalimides.

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## References

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